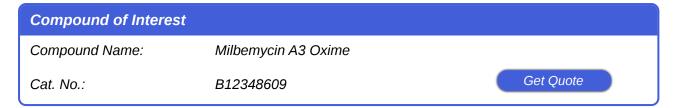


Application Notes and Protocols: High-Purity Milbemycin A3 Oxime Reference Standard

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Introduction

Milbemycin A3 oxime is a semi-synthetic macrocyclic lactone and a derivative of milbemycin A3.[1] It is a component of the broader veterinary drug milbemycin oxime, which is a mixture of **milbemycin A3 oxime** and milbemycin A4 oxime.[1] This high-purity reference standard is intended for use in a variety of research applications, including analytical method development, validation, quality control, and in vitro studies investigating its antiparasitic properties.[1][2]

Physicochemical Properties



Property	Value	Reference
Chemical Name	(1R,4S,5'S,6R,6'R,8R,10Z,13R,14Z,20R,21E,24S)-24-hydroxy-21- (hydroxyimino)-5',6',11,13,22-pentamethylspiro[3,7,19-trioxatetracyclo[15.6.1.1 ^{4,8} .0 ²⁰ ,2 ⁴]pentacosa-10,14,16,22-tetraene-6,2'-oxane]-2-one	PubChem CID: 145710043
CAS Number	114177-14-9	[1]
Molecular Formula	C31H43NO7	[1]
Molecular Weight	541.69 g/mol	[2]
Appearance	White solid	[1]
Solubility	Soluble in ethanol, methanol, DMF, and DMSO. Poor water solubility.	[1]
Storage	Store at -20°C for long-term storage.	[1][3]

Mechanism of Action

Milbemycin A3 oxime, like other milbemycins and avermectins, exerts its antiparasitic effect by targeting the nervous system of invertebrates.[1] The primary mechanism of action involves the potentiation of glutamate-gated chloride ion channels, which are unique to invertebrates. This leads to an influx of chloride ions into nerve and muscle cells, causing hyperpolarization and subsequent paralysis and death of the parasite.[1]





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Figure 1: Simplified signaling pathway of Milbemycin A3 Oxime in invertebrates.

Quality Control Specifications

This high-purity reference standard is manufactured to meet stringent quality control specifications, ensuring its suitability for sensitive research applications. While a batch-specific Certificate of Analysis should always be consulted, the following table provides typical specifications.

Test	Specification
Purity (by HPLC)	≥ 98%
Milbemycin A4 Oxime	≤ 1.0%
Other Individual Impurities	≤ 0.5%
Total Impurities	≤ 2.0%
Loss on Drying	≤ 1.0%
Residue on Ignition	≤ 0.1%

Note: These specifications are illustrative. Please refer to the Certificate of Analysis provided with the specific lot of the reference standard.

Stability Information

Proper storage is crucial to maintain the integrity of the **Milbemycin A3 Oxime** reference standard. Long-term storage at -20°C is recommended.[1][3] Forced degradation studies on the closely related milbemycin oxime (mixture of A3 and A4 oximes) have shown that the molecule is susceptible to degradation under certain conditions.



Condition	Observation
Acidic Hydrolysis	Significant degradation
Basic Hydrolysis	Significant degradation
Oxidation	Slight degradation
Thermal (Solid State)	Stable
Photolytic (Solid State)	Stable

Note: This information is based on studies of milbemycin oxime and is intended to provide general guidance. Stability of the high-purity **Milbemycin A3 Oxime** reference standard should be independently verified for specific applications.

In Vitro Efficacy Data

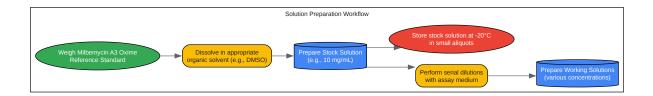
Milbemycin A3 oxime is a potent anthelmintic. The following data, derived from studies on milbemycin oxime, indicate the effective concentration ranges against common parasites. Researchers should perform dose-response studies to determine the precise IC₅₀/EC₅₀ values for high-purity **Milbemycin A3 oxime** in their specific assay systems.

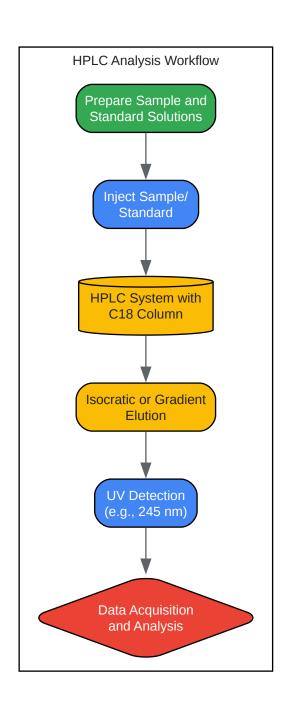
Parasite	Assay Type	Effective Concentration Range
Haemonchus contortus (Barber's pole worm)	Larval Motility Assay	10 ⁻⁹ g/mL - 10 ⁻⁶ g/mL
Dirofilaria immitis (Heartworm) microfilariae	In vitro culture	10 ⁻⁷ g/mL - 5 x 10 ⁻⁶ g/mL

Note: The effective concentrations are based on studies with milbemycin oxime (a mixture of A3 and A4 oximes) and may vary for the high-purity A3 oxime standard.

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